

# Luzopeptin C CAS number and molecular formula.

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## Compound of Interest

Compound Name: *Luzopeptin C*

Cat. No.: *B1256992*

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## Technical Guide: Luzopeptin C

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Identification

Identifier	Value	Source
CAS Number	76110-01-5	NIAID ChemDB[1]
Molecular Formula	C <sub>60</sub> H <sub>74</sub> N <sub>14</sub> O <sub>22</sub>	PhytoBank[2]

### Physicochemical Properties

Property	Value	Source
Monoisotopic Molecular Weight	1342.510210079	PhytoBank[2]
Average Molecular Weight	1343.328	PhytoBank[2]
Chemical Class	Quinolines	NIAID ChemDB[1]
Description	Belongs to the class of organic compounds known as cyclic depsipeptides. These are natural or synthetic compounds having sequences of amino and hydroxy carboxylic acid residues connected in a ring.	PhytoBank[2]

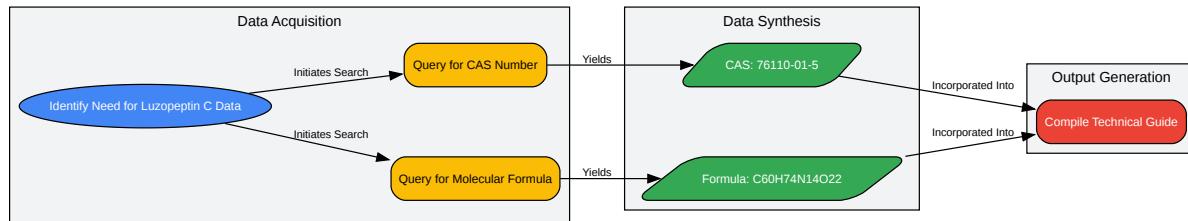
## Experimental Insights

Currently, detailed experimental protocols and established signaling pathways for **Luzopeptin C** are not widely available in the public domain. The compound is a member of the luzopeptin family, which are cyclic depsipeptide antibiotics known for their anti-tumor activity.[3] Luzopeptin A, a closely related compound, has been studied more extensively. Further research is required to fully elucidate the specific mechanisms of action, experimental procedures, and biological pathways associated with **Luzopeptin C**.

As research progresses, this guide will be updated to include detailed experimental methodologies and visual representations of its biological activity.

## Logical Relationship of Compound Identification

To illustrate the foundational data retrieval process for this guide, the following diagram outlines the logical workflow.



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Caption: Workflow for **Luzopeptin C** data retrieval and integration.

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## References

- 1. Luzopeptin C - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PhytoBank: Showing Luzopeptin C (PHY0127451) [phytobank.ca]
- 3. Luzopeptin A, CasNo.75580-37-9 BOC Sciences United States [bocscichem.lookchem.com]
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